

Ethyl 2-nitrobenzoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-nitrobenzoate

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Technical Guide: Ethyl 2-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Ethyl 2-nitrobenzoate**, a key intermediate in various synthetic applications.

Core Properties of Ethyl 2-nitrobenzoate

Ethyl 2-nitrobenzoate is an organic compound that serves as a valuable building block in the synthesis of more complex molecules. A summary of its key quantitative data is presented below.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₄	[1] [2]
Molecular Weight	195.1721 g/mol	[1] [2]
CAS Number	610-34-4	[1] [2]

Synthesis of Ethyl 2-nitrobenzoate via Fischer Esterification

The synthesis of **Ethyl 2-nitrobenzoate** is commonly achieved through the Fischer esterification of 2-nitrobenzoic acid with ethanol, catalyzed by a strong acid. This method provides a high yield and purity of the final product.

Experimental Protocol

This protocol is adapted from a patented industrial process and outlines the synthesis and purification of **Ethyl 2-nitrobenzoate**.[\[3\]](#)

Materials:

- 2-nitrobenzoic acid (2.1 mol, 350 g)[\[3\]](#)
- Ethanol (4.2 mol, 188 g)[\[3\]](#)
- Toluene (700 g)[\[3\]](#)
- Hexafluoropropanesulfonic acid hydrate (10 g)[\[3\]](#)

Equipment:

- 2-liter four-necked flask
- Mechanical stirrer
- Thermometer
- Reflux condenser
- Heating mantle
- Separatory funnel

Procedure:

- **Reaction Setup:** In a 2-liter four-necked flask equipped with a mechanical stirrer, thermometer, and reflux condenser, combine 350 g of 2-nitrobenzoic acid, 700 g of toluene, and 10 g of hexafluoropropanesulfonic acid hydrate.[\[3\]](#)

- Heating: Heat the mixture to 95°C with stirring.[3]
- Addition of Ethanol: Once the temperature reaches 95°C, add 188 g of ethanol to the reaction mixture.[3]
- Reflux: Maintain the reaction mixture at reflux. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, the mixture is worked up to isolate the product. This typically involves washing the organic layer with an aqueous solution to remove the acid catalyst and any unreacted 2-nitrobenzoic acid.
- Isolation and Drying: The organic solvent (toluene) is removed under reduced pressure to yield the crude product. The resulting moist **ethyl 2-nitrobenzoate** is then dried.[3]

Yield and Purity:

- Yield: This process is reported to yield approximately 376 g of dry **ethyl 2-nitrobenzoate**, which corresponds to a yield of 92% of the theoretical maximum.[3]
- Purity: The purity of the final product, as determined by High-Performance Liquid Chromatography (HPLC), is 96.9%.[3]

Analytical Characterization

The identity and purity of the synthesized **Ethyl 2-nitrobenzoate** can be confirmed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a key analytical method for assessing the purity of **Ethyl 2-nitrobenzoate** and separating it from potential isomers or impurities.

Typical HPLC Conditions:

- Column: A reverse-phase column, such as a Newcrom R1, is suitable for the separation.[4]

- Mobile Phase: A mixture of acetonitrile (MeCN) and water is commonly used as the mobile phase.^[4] For mass spectrometry (MS) compatible applications, a volatile acid like formic acid can be used as an additive, while for other applications, phosphoric acid may be employed.^[4]
- Detection: UV detection is a common method for analyzing aromatic compounds like **Ethyl 2-nitrobenzoate**.

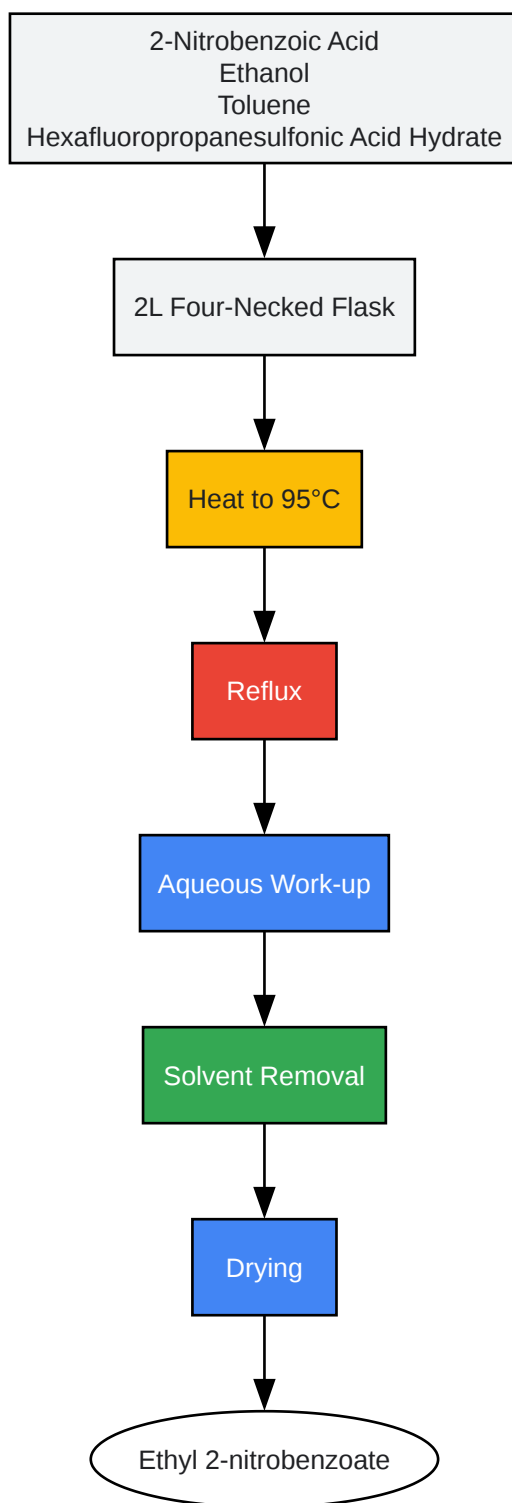
Spectroscopic Methods

Spectroscopic data is essential for the structural confirmation of **Ethyl 2-nitrobenzoate**.

- Infrared (IR) Spectroscopy: The IR spectrum of **Ethyl 2-nitrobenzoate** will show characteristic absorption bands for the ester carbonyl group (C=O) and the nitro group (NO₂).^{[1][5]}
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its structure.^[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, allowing for unambiguous structure elucidation.

Visualizing the Synthesis Workflow

The following diagrams illustrate the key stages in the synthesis of **Ethyl 2-nitrobenzoate**.



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